

# Application Notes and Protocols for Sniper(abl)-039

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## Compound of Interest

Compound Name: *Sniper(abl)-039*

Cat. No.: *B606945*

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Sniper(abl)-039** is a specific and non-genetic inhibitor of apoptosis protein (IAP)-dependent protein eraser (SNIPER) that potently induces the degradation of the oncogenic BCR-ABL fusion protein.[1][2] This molecule is a proteolysis-targeting chimera (PROTAC), a heterobifunctional molecule that consists of a ligand for the target protein connected by a linker to a ligand for an E3 ubiquitin ligase.[3] In the case of **Sniper(abl)-039**, the ABL kinase inhibitor Dasatinib is linked to a derivative of the IAP ligand LCL161.[1][4][5] This unique construction facilitates the recruitment of the cellular inhibitor of apoptosis protein 1 (cIAP1) and X-linked inhibitor of apoptosis protein (XIAP) to the BCR-ABL protein, leading to its ubiquitination and subsequent degradation by the proteasome.[2][6] These application notes provide detailed protocols for the preparation of **Sniper(abl)-039** stock solutions for in vitro studies.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **Sniper(abl)-039**.

Property	Value	Reference
Molecular Formula	C <sub>54</sub> H <sub>68</sub> ClN <sub>11</sub> O <sub>9</sub> S <sub>2</sub>	[1][7]
Molecular Weight	1114.77 g/mol	[1][7]
CAS Number	2222354-29-0	[1][7]
DC <sub>50</sub> for BCR-ABL	10 nM	[1][4][8]
IC <sub>50</sub> for ABL	0.54 nM	[1][4][8]
IC <sub>50</sub> for cIAP1	10 nM	[1][4][8]
IC <sub>50</sub> for cIAP2	12 nM	[1][4][8]
IC <sub>50</sub> for XIAP	50 nM	[1][4][8]
Solubility	Soluble in DMSO	[9][10]

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Sniper(abl)-039 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Sniper(abl)-039** in dimethyl sulfoxide (DMSO).

Materials:

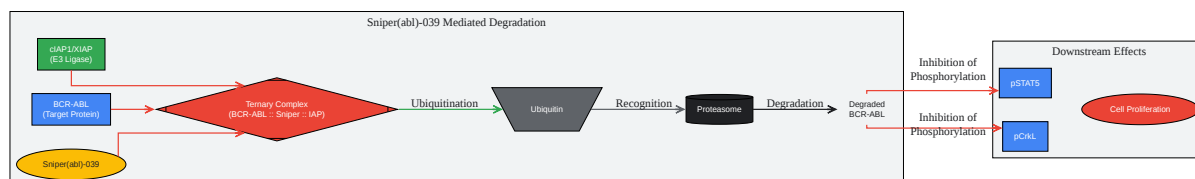
- **Sniper(abl)-039** powder
- Dimethyl sulfoxide (DMSO), cell culture grade, sterile
- Vortex mixer
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile tips

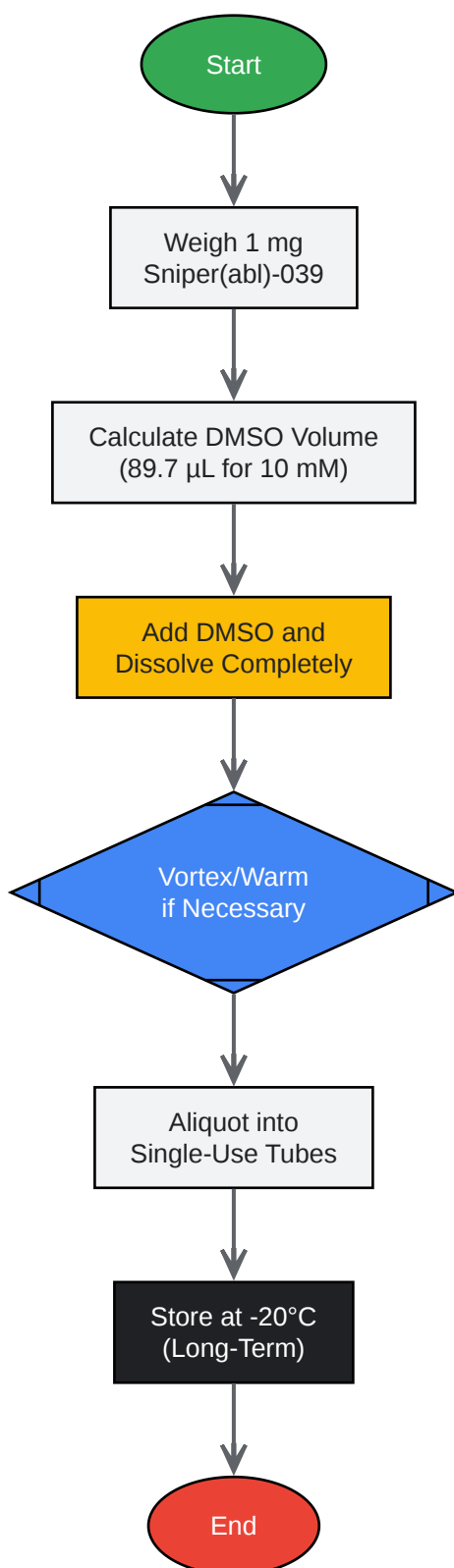
Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Weighing the Compound: Accurately weigh out 1 mg of **Sniper(abl)-039** powder. Due to the small mass, it is recommended to use a microbalance.
- Calculating Solvent Volume: To prepare a 10 mM stock solution from 1 mg of **Sniper(abl)-039** (MW = 1114.77 g/mol ), the required volume of DMSO can be calculated as follows:
  - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
  - $\text{Volume (L)} = 0.001 \text{ g} / (0.010 \text{ mol/L} * 1114.77 \text{ g/mol}) = 0.0000897 \text{ L}$
  - $\text{Volume (}\mu\text{L)} = 89.7 \mu\text{L}$
- Dissolving the Compound:
  - Add 89.7  $\mu\text{L}$  of sterile DMSO to the microcentrifuge tube containing the 1 mg of **Sniper(abl)-039**.
  - Vortex the tube thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.[\[10\]](#) Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
  - Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 5-10  $\mu\text{L}$ ) in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
  - Store the aliquots at -20°C for long-term storage (months to years).[\[9\]](#) For short-term storage (days to weeks), aliquots can be kept at 4°C.[\[9\]](#)

## Visualizations

### Signaling Pathway of Sniper(abl)-039 Action





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